

Essential Guide to the Safe Disposal of BI-4464

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **BI-4464**

Cat. No.: **B606085**

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This document provides immediate and essential safety and logistical information for the proper disposal of **BI-4464**, a selective ATP competitive inhibitor of PTK2/FAK. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting.

Important Note: This information is a general guide. Always consult the official Safety Data Sheet (SDS) provided by the manufacturer and adhere to your institution's specific environmental health and safety (EHS) protocols for chemical waste disposal.

Quantitative Data for BI-4464

For easy reference, the following table summarizes the key quantitative properties of **BI-4464**.

Property	Value	Source(s)
Molecular Formula	<chem>C28H28F3N5O4</chem>	--INVALID-LINK--
Molecular Weight	555.55 g/mol	--INVALID-LINK--
CAS Number	1227948-02-8	--INVALID-LINK--
Solubility in DMSO	25 mg/mL (45.0 mM)	--INVALID-LINK--, --INVALID-LINK--
Solubility in Ethanol	13 mg/mL (23.4 mM)	--INVALID-LINK--
Water Solubility	Insoluble	--INVALID-LINK--

Step-by-Step Disposal Protocol for BI-4464

The following is a generalized procedure for the disposal of **BI-4464**. This protocol is based on standard laboratory practices for handling research-grade chemical compounds.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves, when handling **BI-4464** and its waste.

2. Waste Segregation:

- Solid Waste:** Dispose of any solid **BI-4464**, contaminated gloves, weigh boats, or other disposable materials in a dedicated, clearly labeled hazardous waste container for solid chemical waste.

• Liquid Waste:

- Solutions of **BI-4464** (e.g., in DMSO or ethanol) should be collected in a separate, sealed, and clearly labeled hazardous waste container for flammable liquid waste.
 - Do not mix with aqueous waste streams, as **BI-4464** is insoluble in water.

- Sharps Waste:** Any needles, syringes, or other sharps contaminated with **BI-4464** must be disposed of in a designated sharps container for chemical contamination.

3. Container Labeling:

- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**BI-4464**," and the primary solvent (e.g., "DMSO solution"). Include the concentration if known.

4. Storage of Waste:

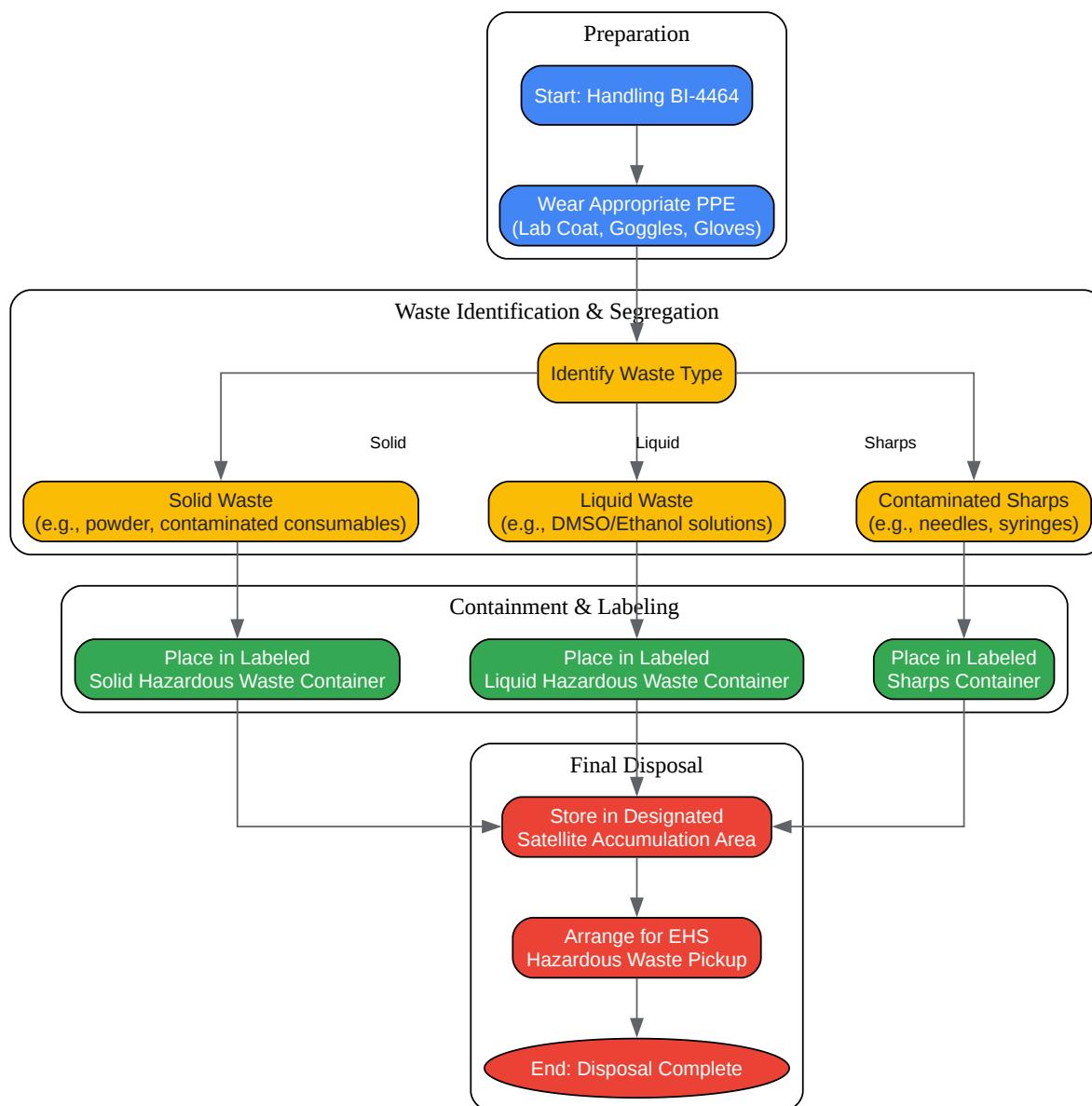
- Store waste containers in a designated, well-ventilated satellite accumulation area away from general laboratory traffic.
- Ensure containers are tightly sealed to prevent leaks or evaporation.

5. Disposal Request:

- When the waste container is full or ready for pickup, follow your institution's EHS procedures to request a hazardous waste pickup. Do not dispose of **BI-4464** down the drain or in regular trash.

Experimental Workflow for Disposal

The following diagram illustrates the logical steps for the proper disposal of **BI-4464** waste in a laboratory setting.

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- To cite this document: BenchChem. [Essential Guide to the Safe Disposal of BI-4464]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b606085#bi-4464-proper-disposal-procedures>

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com